

Synthalin Sulfate: A Comprehensive Technical Guide for Laboratory Applications

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Compound of Interest

Compound Name: Synthalin sulfate

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This in-depth technical guide serves as a crucial resource for researchers, scientists, and drug development professionals, providing a comprehensive overview of the physicochemical properties of **Synthalin sulfate**. The focus of this document is to impart practical, field-tested knowledge and robust protocols to ensure the compound's effective and safe use in a laboratory environment.

Foundational Understanding: Synthalin and its Sulfate Form

Synthalin, chemically known as decamethylenediguanidine, is a synthetic compound initially explored for its ability to lower blood glucose levels.[1][2][3][4][5] While its clinical application was eventually superseded by metformin, Synthalin and its derivatives remain valuable tools in metabolic research and the discovery of new drugs. For laboratory purposes, it is typically supplied as **Synthalin sulfate**, a salt form prized for its enhanced stability and ease of handling.

This guide will systematically detail the essential physicochemical characteristics of **Synthalin sulfate**, offer meticulous protocols for its analysis and measurement, and explore its biological context to aid in the design of scientifically sound experiments.

Essential Physicochemical Characteristics

A solid grasp of a compound's physicochemical properties is fundamental to rigorous scientific investigation. These characteristics influence a wide range of experimental parameters, from the choice of solvents and storage conditions to the development of precise analytical techniques.

Chemical Identity and Molecular Formula

- Chemical Name: 1,1'-(Decane-1,10-diyl)bis(guanidine) sulfate[6]
- Synonyms: Synthalin, **Synthalin sulfate**, Decamethylenediguanidine sulfate[7]
- CAS Number: 301-15-5[7]
- Molecular Formula: C₁₂H₃₀N₆O₄S[6][7]
- Molecular Weight: 354.47 g/mol [6][7]

Diagram: Chemical Structure of **Synthalin Sulfate**

Caption: Chemical structure of the Synthalin cation and the sulfate anion.

Tabulated Physicochemical Data

The table below provides a summary of the key physicochemical properties of **Synthalin sulfate**, gathered from authoritative sources.

Property	Value	Source(s)
Appearance	Solid	[8]
Boiling Point	462.2°C at 760 mmHg	[7]
Density	1.15 g/cm ³	[7]
Flash Point	233.3°C	[7]
Solubility	May be soluble in DMSO, H ₂ O, Ethanol, or DMF	[8]
Storage	Store at room temperature	[9]

Laboratory Procedures for Handling and Preparation

The correct handling and preparation of **Synthalin sulfate** are critical for both the success of experiments and the safety of laboratory personnel.

Storage and Stability

- **Storage Conditions:** Store the compound in a tightly sealed container in a dry, cool, and well-ventilated area.[7] It is recommended to keep it away from foodstuff containers and incompatible materials.[7]
- **Stability:** The product is chemically stable under standard ambient conditions (room temperature).
- **Solution Stability:** The stability of **Synthalin sulfate** in solution can be influenced by storage conditions. For instance, a study on terbutaline sulfate injection stored in plastic syringes showed it remained stable for seven weeks under refrigeration and at room temperature, both with and without light exposure.[10] It is advisable to prepare solutions fresh or to validate their stability under your specific storage conditions.

Preparation of Stock Solutions: A Step-by-Step Protocol

This protocol details a standardized method for preparing a 10 mM aqueous stock solution of **Synthalin sulfate**.

Materials:

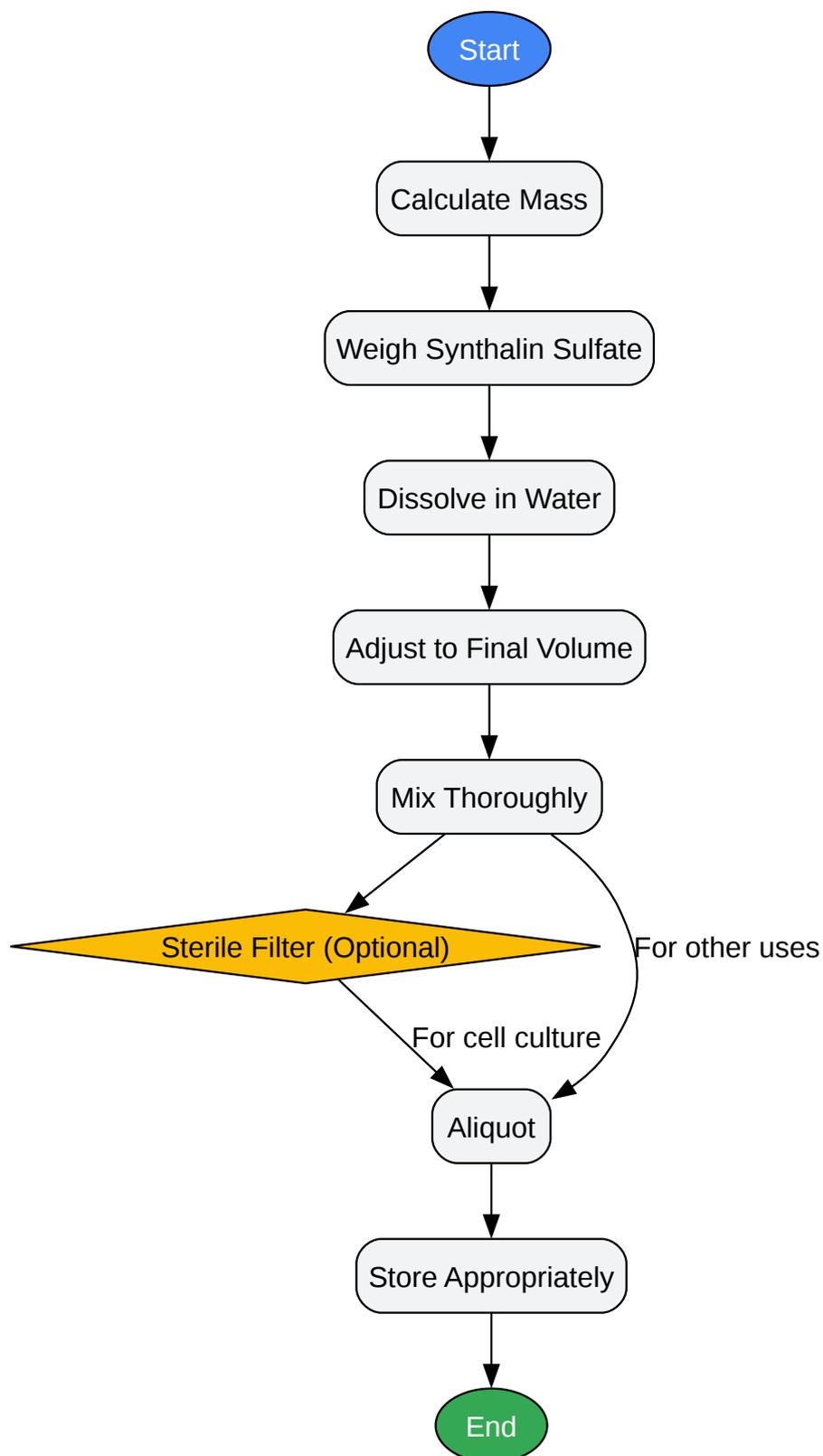
- **Synthalin sulfate** powder
- High-purity water (e.g., Milli-Q or equivalent)
- Calibrated analytical balance
- Appropriate-sized volumetric flask
- Magnetic stirrer and stir bar

- Sterile 0.22 µm filters and syringes (for cell-based assays)

Protocol:

- Mass Calculation: Determine the required mass of **Synthalin sulfate** for your desired concentration and volume.
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - For a 10 mL of a 10 mM solution: $0.010 \text{ mol/L} \times 0.010 \text{ L} \times 354.47 \text{ g/mol} = 0.0354 \text{ g}$ (35.4 mg)
- Weighing: Use an analytical balance to accurately weigh the calculated amount of **Synthalin sulfate**.
- Dissolution: Transfer the powder to the volumetric flask. Add about half of the final volume of high-purity water and gently swirl to dissolve. A magnetic stirrer can facilitate this process.
- Volume Adjustment: Once the solid is completely dissolved, add high-purity water up to the calibration mark of the volumetric flask.
- Homogenization: Cap the flask and invert it multiple times to ensure the solution is thoroughly mixed.
- Sterilization (Optional): For cell culture experiments, pass the solution through a 0.22 µm sterile filter into a sterile container.
- Aliquoting and Storage: Divide the stock solution into smaller, single-use aliquots to prevent multiple freeze-thaw cycles and store at the recommended temperature.

Diagram: Stock Solution Preparation Workflow



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Caption: Workflow for the preparation of **Synthalin sulfate** stock solutions.

Analytical Methods for Characterization

Employing robust analytical methods is crucial for confirming the identity, purity, and concentration of **Synthalin sulfate** in your experimental samples.

High-Performance Liquid Chromatography (HPLC)

HPLC is a fundamental technique for the analysis of **Synthalin sulfate**. Given its polar and cationic properties, a reversed-phase method incorporating an ion-pairing agent is often the most effective approach.

Mass Spectrometry (MS)

Mass spectrometry is an indispensable tool for confirming the molecular weight and structure of Synthalin.^{[11][12][13][14][15]} It is commonly coupled with liquid chromatography (LC-MS).

Expected Ions:

- Positive Ion Mode (ESI+):
 - $[M+H]^+$: This ion is expected for the intact Synthalin cation.
 - $[M+2H]^{2+}$: The dicationic form is frequently observed due to the presence of two basic guanidinium groups. This will appear at an m/z value corresponding to half the molecular weight of the cation plus a proton.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy can provide detailed structural information and definitively confirm the compound's identity.

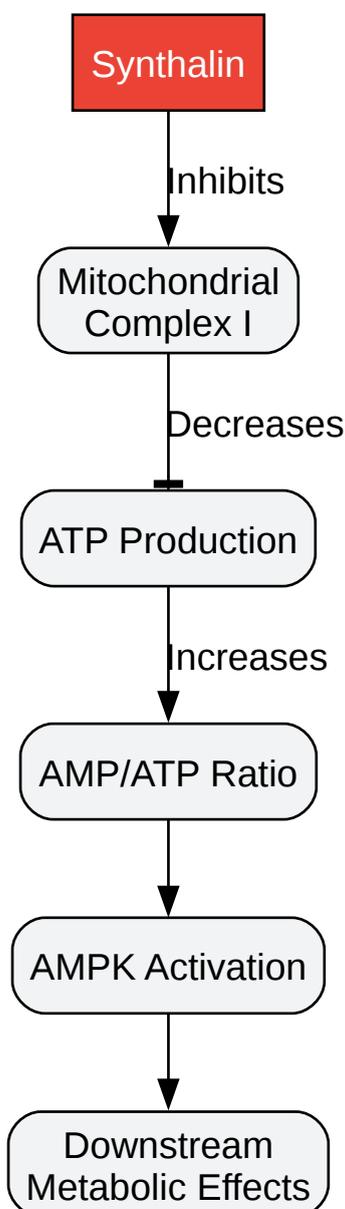
Biological Significance and Mechanism of Action

While the precise molecular targets of Synthalin are not as extensively characterized as those of metformin, it is known to exert its effects through several mechanisms, primarily by impacting cellular metabolism.

Key Biological Activities:

- **Inhibition of Mitochondrial Respiration:** Synthalin is a known inhibitor of the mitochondrial respiratory chain, specifically Complex I.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#) This inhibition leads to decreased ATP production and a subsequent increase in the AMP/ATP ratio.[\[20\]](#)
- **Activation of AMP-activated Protein Kinase (AMPK):** The rise in the AMP/ATP ratio allosterically activates AMPK, a key enzyme that regulates cellular energy balance.[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)
- **Antiproliferative Effects:** By disrupting cellular energetics, Synthalin has demonstrated the ability to inhibit the proliferation of various cancer cell lines.

Diagram: Simplified Signaling Pathway of Synthalin



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Caption: A simplified overview of Synthalin's mechanism of action.

Concluding Remarks

Synthalin sulfate continues to be a valuable and potent tool for scientists investigating cellular metabolism and exploring new therapeutic avenues. A thorough understanding of its physicochemical properties, combined with the application of rigorous analytical and handling protocols, is fundamental to producing reliable and reproducible scientific data. This guide

offers a solid foundation to support these research efforts, with an emphasis on scientific integrity and a clear rationale for experimental choices.

References

For further reading and to consult the original sources, please refer to the comprehensive list of citations provided throughout this document.

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